Introduction: The Benzothiazole Scaffold as a Privileged Structure in Medicinal Chemistry

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Compound of Interest

Compound Name:	*2-Hydrazinyl-4-phenyl-1,3-benzothiazole*
CAS No.:	*1092306-39-2*
Cat. No.:	*B2878739*

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The benzothiazole scaffold, a bicyclic system formed by the fusion of a benzene ring and a thiazole ring, is recognized as a "privileged structure" in medicinal chemistry.[1][2][3][4] This designation stems from the ability of its derivatives to interact with a wide array of biological targets, leading to a broad spectrum of pharmacological activities.[2][3][5] These activities include anticancer, antimicrobial, anti-inflammatory, anticonvulsant, and neuroprotective effects.[1][3][6][7]

Within this versatile class of compounds, 2-phenylbenzothiazole derivatives have emerged as a particularly fruitful area of research.[8][9] The strategic placement of a phenyl ring at the 2-position of the benzothiazole core creates a foundational structure that is both synthetically accessible and amenable to extensive structural modifications.[9][10] These modifications, on both the phenyl and benzothiazole rings, allow for the fine-tuning of physicochemical properties and biological activity, making this scaffold a cornerstone in the development of novel therapeutic agents.[9] This guide provides a detailed exploration of the structure-activity relationships (SAR) of 2-phenylbenzothiazole derivatives, offering insights into how specific structural changes influence their therapeutic potential.

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Core Structure-Activity Relationships (SAR) of 2-Phenylbenzothiazole Derivatives

The biological activity of 2-phenylbenzothiazole derivatives is profoundly influenced by the nature and position of substituents on both the 2-phenyl ring and the benzothiazole nucleus. Understanding these relationships is critical for the rational design of more potent and selective drug candidates.

Modifications on the 2-Phenyl Ring

Substitutions on the phenyl ring at the 2-position of the benzothiazole core have a significant impact on the molecule's interaction with its biological targets.

- Amino and Hydroxyl Groups: The presence of a 4'-amino group on the phenyl ring is a critical determinant of potent in vitro anti-tumor activity, particularly against breast cancer cell lines.[11] Similarly, polyhydroxylated 2-phenylbenzothiazoles have shown significant cytotoxicity and inhibitory activity against the epidermal growth factor receptor (EGFR) tyrosine kinase.[3][8] For instance, the 2-(4-hydroxy)-6-hydroxybenzothiazole derivative exhibits estrogen receptor binding affinity comparable to genistein.[8]

- Electron-Withdrawing Groups: The introduction of electron-withdrawing groups, such as halogens or a trifluoromethyl group, can enhance biological activity. For example, substitutions with a halogen atom or a methyl group adjacent to the amino group in the 2-phenyl ring can increase potency in sensitive breast cancer lines.[11]

- Positional Isomerism: The position of substituents on the phenyl ring is crucial. For example, in a series of benzothiazole derivatives designed as multifunctional agents for Parkinson's disease, a hydroxyl group at the ortho-position of a benzyloxy group on the phenyl ring was found to be important for potent MAO-B inhibitory activity and antioxidant capabilities.[12]

Modifications on the Benzothiazole Moiety

Alterations to the benzothiazole ring system itself offer another avenue for modulating pharmacological effects.

- Halogenation: The incorporation of a fluorine atom at the 7-position of the benzothiazole ring has been shown to enhance cytotoxicity in some anticancer derivatives.[13] Generally, the

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presence of halogen groups on the benzothiazole moiety can improve antibacterial activity.[14]

- Methoxy and Chloro Groups: Substitutions with methoxy and chloro groups on the benzothiazole ring have been associated with interesting anti-cancer activities.[2]

- Other Substituents: The introduction of groups like 4-chloro, 4-methoxy, and 6-nitro on the benzothiazole moiety has been shown to enhance the antibacterial activity of certain derivatives.[14] The conformation of the benzothiazole scaffold can be influenced by substituents at different positions, which in turn can affect binding activity and selectivity for specific targets like RIP1/3 kinases.[15]

Influence of Side Chains and Linkers

The attachment of various side chains and linkers to the core 2-phenylbenzothiazole structure can introduce new functionalities and interactions with biological targets.

- Heterocyclic Rings: The incorporation of heterocyclic rings such as piperazine, piperidine, and imidazole can lead to potent anticancer agents.[1] For example, certain imidazole-based benzothiazole derivatives have shown remarkable antitumor potential against various cancer cell lines.[1][2]

- Amide and Urea Functionalities: The attachment of aryl amide and aryl urea functionalities at the C-2 position of the benzothiazole core has been explored for anticancer activity against a panel of 60 human cancer cell lines.[1]

- Linker Length and Composition: In the design of multi-target-directed ligands for Alzheimer's disease, the length of the linker between the 2-phenylbenzothiazole pharmacophore and another active moiety, such as tacrine, is a critical parameter influencing inhibitory activity against enzymes like acetylcholinesterase (AChE).[16]

Therapeutic Applications and Mechanisms of Action

The diverse SAR of 2-phenylbenzothiazole derivatives has led to their investigation in a wide range of therapeutic areas.

Anticancer Activity

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2-Phenylbenzothiazole derivatives have demonstrated significant potential as anticancer agents, acting through various mechanisms.[1][6][9]

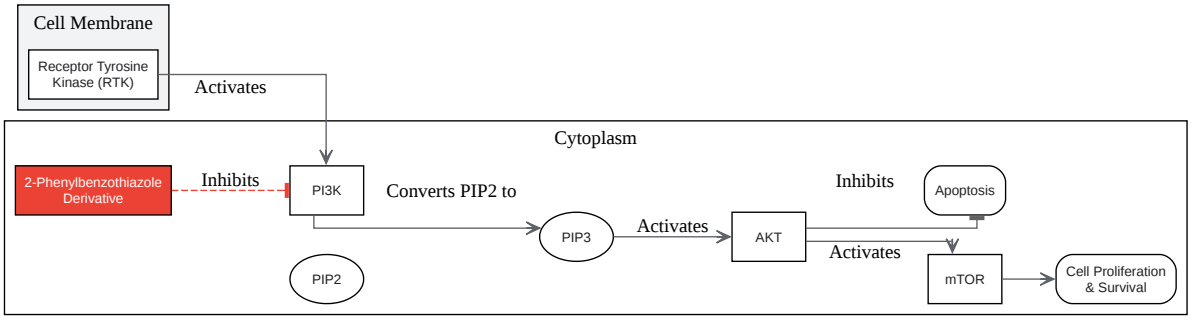
- Mechanism of Action: These compounds can induce apoptosis, cause cell cycle arrest, and inhibit key signaling pathways, such as the PI3K/AKT pathway, which is crucial for cancer cell survival and proliferation.[6] Some derivatives are also known to generate DNA adducts in sensitive tumor cells.[17]

- Quantitative Data: The following table summarizes the in vitro anticancer activity of selected 2-phenylbenzothiazole derivatives.

Compound	Cancer Cell Line(s)	IC50/GI50 (μM)	Reference(s)
Indole based hydrazine carboxamide derivative 12	HT-29 (Colon), H460 (Lung), A549 (Lung), MDA-MB-231 (Breast)	0.015 (HT-29)	[13]
Chlorobenzyl indole semicarbazide benzothiazole 55	HT-29, H460, A549, MDA-MB-231	0.024 (HT-29), 0.29 (H460), 0.84 (A549), 0.88 (MDA-MB-231)	[2][13]
Urea benzothiazole 56	60 cancer cell lines	0.38 (average GI50)	[13]
Phenylacetamide derivative 4l	Pancreatic and Paraganglioma cells	Low micromolar range	[18]
2-(4-Aminophenyl)benzothiazole derivatives	Breast cancer cell lines	pM to nM range	[11]
Amidino-substituted 2-phenylbenzothiazole 12a	MCF-7 (Breast), H460 (Lung)	Prominent tumor cell-growth inhibitory activity	[19]

- Signaling Pathway Visualization: The PI3K/AKT pathway is a common target for anticancer therapies. The diagram below illustrates how 2-phenylbenzothiazole derivatives can intervene in this pathway.

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Caption: Inhibition of the PI3K/AKT signaling pathway by 2-phenylbenzothiazole derivatives.

Neuroprotective Activity

The complex pathology of neurodegenerative diseases like Alzheimer's and Parkinson's has driven the development of multi-target-directed ligands (MTDLs), a role for which 2-phenylbenzothiazole derivatives are well-suited.[20]

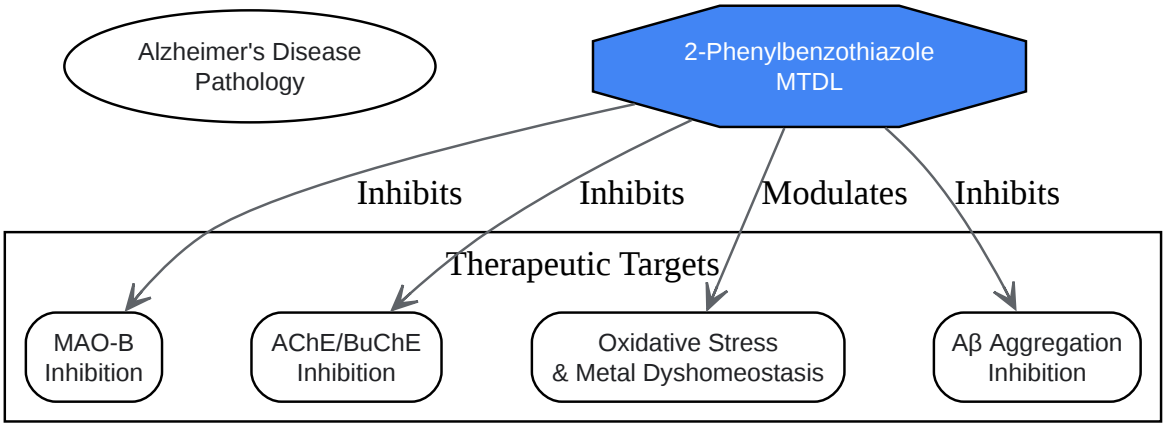
- Mechanism of Action: These compounds can simultaneously modulate multiple targets, including inhibiting enzymes like monoamine oxidase B (MAO-B), acetylcholinesterase (AChE), and butyrylcholinesterase (BuChE).[20] They also exhibit antioxidant and metal-chelating properties, which are relevant to the pathophysiology of these diseases.[12][21] Some derivatives have also shown neuroprotective effects by preventing Aβ-induced toxicity.[16]

- Quantitative Data: The table below highlights the activity of selected neuroprotective 2-phenylbenzothiazole derivatives.

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Compound	Target(s)	Activity (IC50 / Ki)	Reference(s)
Compound 3h	MAO-B	IC50 = 0.062 µM	[12]
Compound 3s (pyrrolidin-1-yl-(6-((5-(pyrrolidin-1-yl)pentyl)oxy)benzo[d]thiazol-2-yl)methanone)	H3R, AChE, BuChE, MAO-B	Ki = 0.036 µM (H3R); IC50 = 6.7 µM (AChE), 2.35 µM (BuChE), 1.6 µM (MAO-B)	[20]
Tacrine-phenylbenzothiazole hybrid 16	Aβ-induced toxicity	Highest neuroprotective effect among tested compounds	[16]

- Multi-Target Approach Visualization: The following diagram illustrates the MTDL strategy for Alzheimer's disease using a 2-phenylbenzothiazole scaffold.



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Caption: Multi-target-directed ligand (MTDL) approach for Alzheimer's disease.

Antimicrobial Activity

Benzothiazole derivatives have demonstrated broad-spectrum activity against various bacterial and fungal pathogens.[14][22][23][24]

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- Mechanism of Action: The antimicrobial effects can be attributed to the inhibition of essential microbial enzymes. For instance, some derivatives are known to inhibit dihydropteroate synthase (DHPS), a key enzyme in the folate biosynthesis pathway.[6][25] Others are predicted to inhibit enzymes like E. coli MurB and LD-carboxypeptidase.[5][22]

- Quantitative Data: The table below presents the antimicrobial activity of representative benzothiazole derivatives.

Compound Class/Derivative	Target Organism(s)	Activity (MIC/MBC)	Reference(s)
Thiazolidin-4-one derivatives 8a, 8b, 8c, 8d	Pseudomonas aeruginosa, Escherichia coli	MIC = 0.09–0.18 mg/mL	[14]
Heteroarylated benzothiazole 2j	Various bacteria	MIC = 0.23–0.94 mg/mL, MBC = 0.47–1.88 mg/mL	[22]
Heteroarylated benzothiazole 2d	Various fungi	MIC = 0.06–0.47 mg/mL, MFC = 0.11–0.94 mg/mL	[22]
Thiazolidinone derivative 18	P. aeruginosa (resistant strain)	MIC = 0.06 mg/mL, MBC = 0.12 mg/mL	[5]
Pyrazol-3(2H)-one derivative 16c	S. aureus	MIC = 0.025 mM	[25]

Synthesis and Experimental Protocols

The synthesis of 2-phenylbenzothiazole derivatives is typically straightforward, with several established methods available.

General Synthetic Route: Jacobson Synthesis

One of the most common methods for synthesizing the 2-phenylbenzothiazole core is the condensation of a 2-aminothiophenol with a substituted benzaldehyde.[10]

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- Step-by-Step Protocol:
  - Dissolve 2-aminothiophenol (1 equivalent) and the desired substituted benzaldehyde (1 equivalent) in a suitable solvent such as ethanol or DMF.[10][12]
  - Add an oxidizing agent or catalyst. A solution of sodium hydrosulfite can be used.[26] Alternatively, a mixture of H2O2/HCl can serve as an efficient catalytic system at room temperature.[10]
  - Stir the reaction mixture at room temperature or under reflux for a specified period (e.g., 1-24 hours), monitoring the reaction progress by Thin Layer Chromatography (TLC).[10]
  - Upon completion, cool the reaction mixture. The product often precipitates and can be collected by filtration.[16]
  - Wash the crude product with a suitable solvent (e.g., cold ethanol) and recrystallize to obtain the pure 2-phenylbenzothiazole derivative.[7][16]
- Synthetic Workflow Diagram:

Caption: General synthetic workflow for 2-phenylbenzothiazole derivatives.

Key Biological Evaluation Assay: In Vitro Cytotoxicity (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure the cytotoxic effects of chemical compounds.

- Protocol:
  - Cell Seeding: Seed cancer cells in a 96-well plate at a predetermined density (e.g., 5,000-10,000 cells/well) and incubate for 24 hours to allow for cell attachment.
  - Compound Treatment: Prepare serial dilutions of the 2-phenylbenzothiazole derivatives in the appropriate cell culture medium. Add the diluted compounds to the wells, including a vehicle control (e.g., DMSO) and a positive control (e.g., doxorubicin).

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- Incubation: Incubate the plate for a specified period (e.g., 48 or 72 hours) at 37°C in a humidified atmosphere with 5% CO2.
- MTT Addition: Add MTT solution (e.g., 20 µL of a 5 mg/mL solution) to each well and incubate for an additional 2-4 hours. During this time, viable cells with active mitochondrial dehydrogenases will reduce the yellow MTT to purple formazan crystals.
- Formazan Solubilization: Remove the medium and add a solubilizing agent (e.g., DMSO or isopropanol with HCl) to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance of the solubilized formazan at a specific wavelength (typically 570 nm) using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control. Plot the percentage of viability against the compound concentration and determine the IC50 value (the concentration that inhibits 50% of cell growth) using non-linear regression analysis.

Conclusion and Future Perspectives

The 2-phenylbenzothiazole scaffold is a remarkably versatile platform for the design of novel therapeutic agents. The extensive body of research on its structure-activity relationships has provided clear guidance for medicinal chemists. Key takeaways include the importance of the 4'-amino group on the phenyl ring for anticancer activity, the role of hydroxyl groups in both anticancer and neuroprotective contexts, and the ability of halogen and methoxy substitutions to enhance potency across different biological activities.

Future efforts will likely focus on the development of highly selective inhibitors for specific targets, such as kinases or enzymes implicated in neurodegeneration. The design of novel MTDLs based on the 2-phenylbenzothiazole core remains a promising strategy for complex diseases. Furthermore, the exploration of novel substitutions and the synthesis of hybrid molecules that conjugate the benzothiazole scaffold with other pharmacophores will continue to yield compounds with improved efficacy, selectivity, and pharmacokinetic profiles, paving the way for the next generation of benzothiazole-based therapeutics.[9]

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